

Safety and handling of 1-Bromo-5-fluoro-2-methyl-4-nitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-5-fluoro-2-methyl-4-nitrobenzene

Cat. No.: B1524174

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An In-Depth Technical Guide to the Safe Handling of 1-Bromo-5-fluoro-2-methyl-4-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety protocols and handling procedures for **1-Bromo-5-fluoro-2-methyl-4-nitrobenzene**. As a key intermediate in various synthetic pathways, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This guide moves beyond mere procedural lists to explain the scientific rationale behind each recommendation, empowering researchers to make informed safety decisions.

Chemical Identification and Properties

Correctly identifying the compound and understanding its physical properties is the foundation of safe handling.

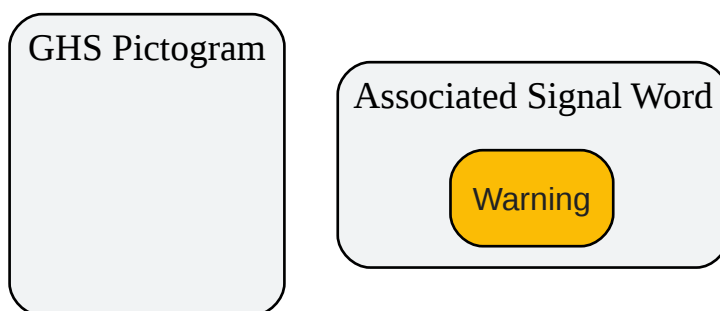
Table 1: Chemical Identifiers and Key Properties

Identifier	Value	Source(s)
IUPAC Name	1-bromo-5-fluoro-2-methyl-4-nitrobenzene	[1]
Synonyms	2-Bromo-5-fluoro-4-nitrotoluene	[1]
CAS Number	64695-96-1	[2]
Molecular Formula	C ₇ H ₅ BrFNO ₂	[1]
Molecular Weight	234.02 g/mol	[1]
Appearance	White to off-white or brown solid/powder	

| Storage Temperature | Room Temperature (Sealed in dry conditions) |[3] |

Hazard Analysis and GHS Classification

1-Bromo-5-fluoro-2-methyl-4-nitrobenzene is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity and irritation.



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Caption: GHS07 Exclamation Mark Pictogram and associated signal word.

Table 2: GHS Hazard Statements

Code	Hazard Statement	Classification	Source(s)
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)	[1][4]
H312	Harmful in contact with skin	Acute Toxicity, Dermal (Category 4)	[1][4]
H332	Harmful if inhaled	Acute Toxicity, Inhalation (Category 4)	[1][4]
H315	Causes skin irritation	Skin Corrosion/Irritation (Category 2)	[1][4]
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2)	[1][4]

| H335 | May cause respiratory irritation | Specific Target Organ Toxicity — Single Exposure (Category 3) |[1][4] |

Expert Insight: Beyond the immediate hazards listed, it is critical to recognize that this compound is a nitroaromatic substance. Compounds in this class can pose a risk of methemoglobinemia upon absorption.[3][5] This condition impairs the oxygen-carrying capacity of the blood, and its onset can be delayed for several hours after exposure.[3][5] Early symptoms may include headache, dizziness, and cyanosis (a bluish tint to the skin).[5]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and appropriate PPE is mandatory to mitigate the risks associated with this compound. All work must be conducted in a certified chemical fume hood.[6]

Personal Protective Equipment (PPE) Selection Protocol

The selection of PPE is not a one-size-fits-all process; it must be tailored to the specific experimental conditions. The following workflow provides a logical framework for determining the appropriate level of protection.

Caption: Decision workflow for selecting appropriate PPE when handling **1-Bromo-5-fluoro-2-methyl-4-nitrobenzene**.

Detailed PPE Specifications

- **Eye and Face Protection:** At a minimum, chemical safety goggles conforming to EN 166 or OSHA 29 CFR 1910.133 standards must be worn.^[6] When there is a significant risk of splashing, a full-face shield should be worn in addition to safety goggles.^{[6][7]}
- **Hand Protection:** Chemical-resistant nitrile gloves are a suitable choice for incidental contact.^[6] It is imperative to inspect gloves for tears or pinholes before each use. If contamination occurs, gloves must be removed and changed immediately, followed by hand washing.^[7]
- **Body Protection:** A flame-resistant laboratory coat should be worn and kept fully buttoned.^[6]
- **Respiratory Protection:** All weighing and transfer operations should be conducted within a certified chemical fume hood to minimize inhalation exposure.^[6] If there is a potential for aerosolization or if work must be conducted outside of a fume hood, a NIOSH/MSHA-approved respirator is required.^[6]

Safe Handling and Storage Procedures

Laboratory Handling Protocol

- **Preparation:** Before handling, ensure a chemical fume hood is operational and that an eyewash station and safety shower are unobstructed and accessible.^[6]
- **Weighing and Transfer:** Conduct all weighing and transfer operations of the solid compound on a disposable weigh paper or within a container inside the fume hood to contain any dust.^[6]
- **Experimental Use:** Keep all containers clearly labeled. Avoid direct contact with skin and eyes. Do not eat, drink, or smoke in the laboratory.^[6]

- **Post-Handling:** After handling, wash hands thoroughly with soap and water, even if gloves were worn.[6] Decontaminate all surfaces and equipment that may have come into contact with the chemical.

Storage Requirements

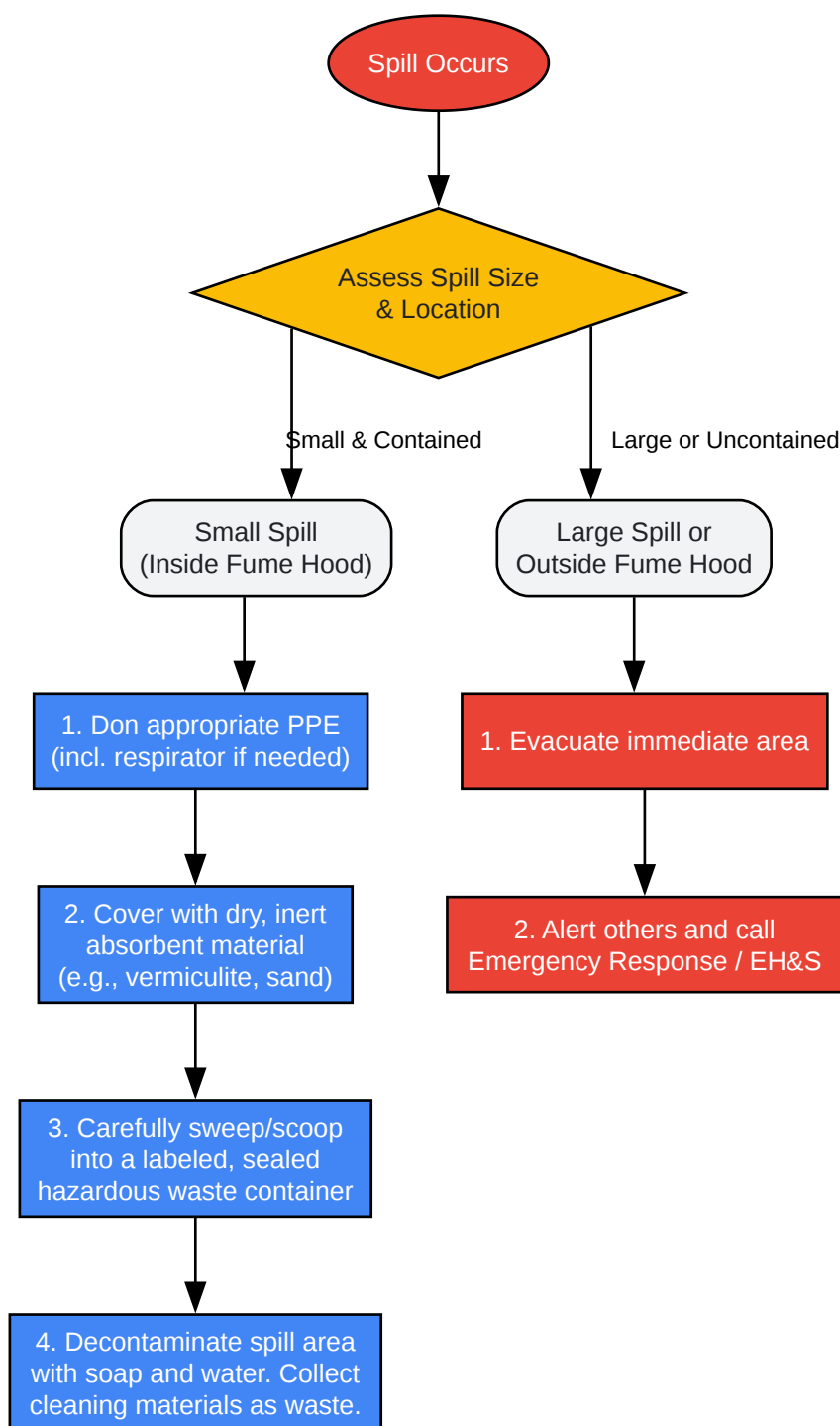
- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated area.[8][9] The recommended storage condition is room temperature.
- **Incompatibilities:** This compound must be stored away from strong oxidizing agents and strong bases.[3][5][8]
 - **Causality:** Nitroaromatic compounds can react exothermically and sometimes violently with strong oxidizing agents. Contact with strong bases can lead to decomposition or unwanted side reactions.

Emergency Procedures

Rapid and correct response to an emergency is critical to minimizing harm.

Spill Management

The appropriate response depends on the scale and location of the spill.



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Caption: Decision tree for responding to a spill of **1-Bromo-5-fluoro-2-methyl-4-nitrobenzene**.

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.[8][10]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation occurs or if you feel unwell.[8][9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical advice/attention.[8][10]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately if you feel unwell.[8][10]

Disposal Considerations

Waste disposal must be handled with the same care as the active chemical.

- Chemical Waste: All surplus material and contaminated consumables (e.g., gloves, weigh papers, cleaning materials) must be collected in a suitable, closed, and clearly labeled container for hazardous waste.[3][8]
- Disposal Method: Disposal must be conducted through a licensed and approved waste disposal company. Do not dispose of this chemical into drains or the environment.[3][8]

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